

Essential Safety and Operational Guide for SR1555 Hydrochloride

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Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B11929159

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This document provides crucial safety and logistical information for handling **SR1555 hydrochloride** in a laboratory setting. The absence of a publicly available, comprehensive Safety Data Sheet (SDS) for **SR1555 hydrochloride** necessitates a cautious approach, treating it as a compound with unknown toxicity. The following guidelines are based on available data for SR1555 and general best practices for handling potent research chemicals.

I. Chemical and Physical Properties

SR1555 hydrochloride is a selective RORy inverse agonist. It is important to be aware of its basic properties for safe handling and storage.^{[1][2]}

Property	Value	Reference
CAS Number	2309312-90-9 (for hydrochloride salt)	[1][2]
Molecular Formula	C ₂₂ H ₂₃ ClF ₆ N ₂ O ₂	[1]
Molecular Weight	496.88 g/mol	[1][2]
Appearance	Crystalline solid	[2]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: 15 mg/mL	
Storage Temperature	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C	[1][2]

II. Hazard Identification and Precautionary Measures

While specific toxicity data for **SR1555 hydrochloride** is unavailable, the non-hydrochloride form (SR1555) is classified with the hazard statement H413, indicating it may cause long-lasting harmful effects to aquatic life. It is prudent to handle the hydrochloride salt with the same or greater caution.

Precautionary Statements:

- P273: Avoid release to the environment.
- P501: Dispose of contents/container to an approved waste disposal plant.

Storage Class: 11 - Combustible Solids

III. Personal Protective Equipment (PPE)

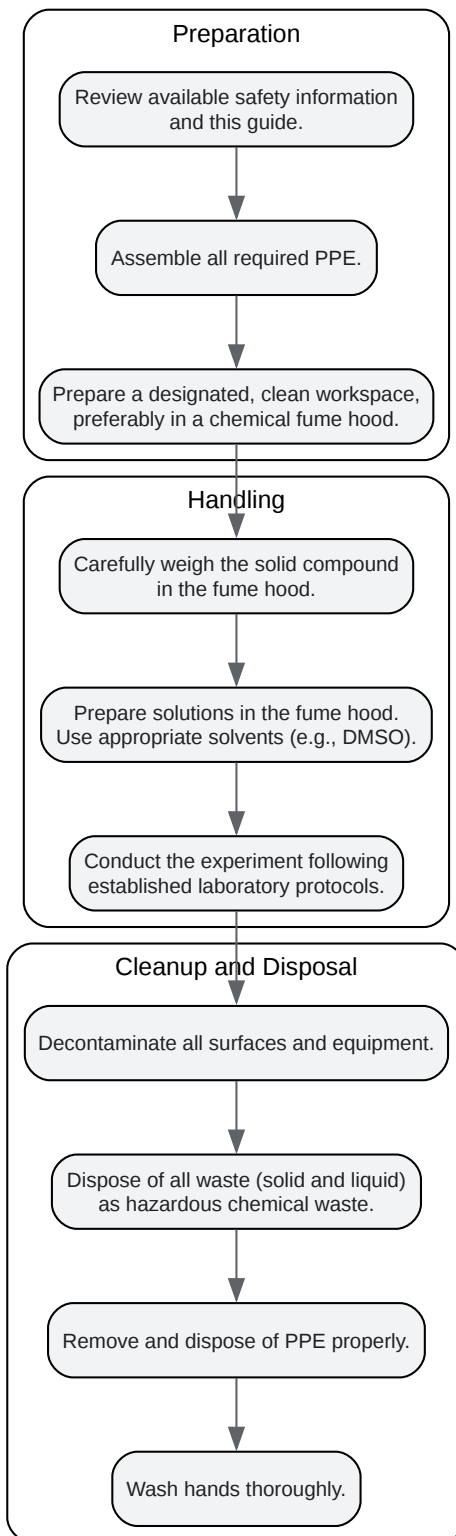
Due to the lack of specific toxicological data, a comprehensive PPE strategy is essential to minimize exposure.

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected prior to use. Use proper glove removal technique to avoid skin contact.
Body Protection	A laboratory coat should be worn. For procedures with a higher risk of splashing or aerosol generation, consider a disposable gown made of a resistant material.
Respiratory Protection	For handling powders or creating solutions, work in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

IV. Operational Plan: Step-by-Step Handling Procedures

This workflow is designed to ensure the safe handling of **SR1555 hydrochloride** from receipt to disposal.

Workflow for Handling SR1555 Hydrochloride

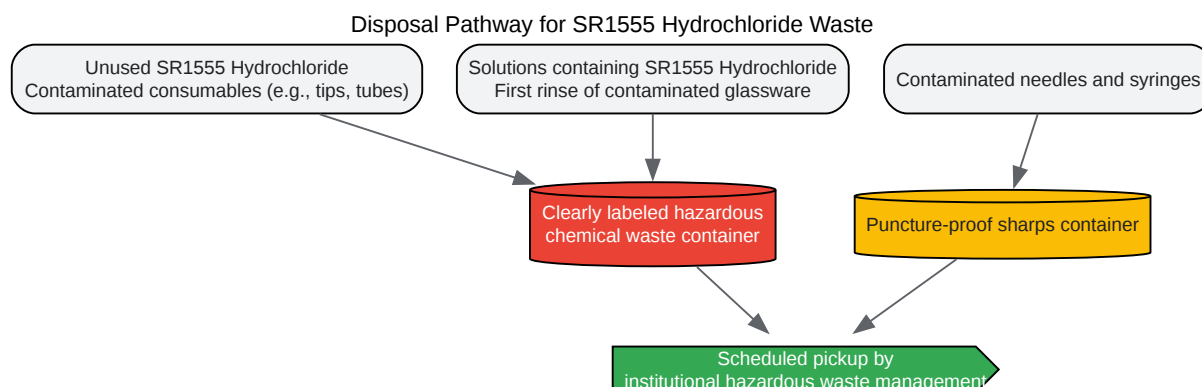
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Caption: A step-by-step workflow for the safe handling of **SR1555 hydrochloride**.

V. Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Disposal Pathway:



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Caption: A diagram illustrating the correct disposal streams for different types of waste.

Key Disposal Steps:

- **Solid Waste:** Collect all unused **SR1555 hydrochloride** powder and any contaminated solid materials (e.g., weigh boats, pipette tips, vials) in a clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **SR1555 hydrochloride** and the first rinse of any contaminated glassware in a designated, sealed, and clearly labeled hazardous liquid waste container.
- **Empty Containers:** Thoroughly rinse empty containers with a suitable solvent. The first rinse should be collected as hazardous waste. Subsequent rinses may be permissible for drain disposal depending on institutional guidelines, but it is recommended to collect all rinses as hazardous waste.

- Decontamination: Decontaminate all work surfaces and equipment with an appropriate solvent and cleaning agent.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**SR1555 hydrochloride**," and any other information required by your institution's environmental health and safety department.
- Storage: Store waste containers in a designated, secure area away from incompatible materials until they are collected by a licensed waste disposal service.

Disclaimer: This information is provided as a guide and is not a substitute for a formal risk assessment. All laboratory personnel should be trained in the safe handling of hazardous chemicals and should consult their institution's specific safety protocols and environmental health and safety department for guidance.

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References

- 1. medkoo.com [medkoo.com]
- 2. Sapphire Bioscience [sapphirebioscience.com]
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